

# Toxicological Profile of Daucol: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Daucol*

Cat. No.: *B1200001*

[Get Quote](#)

Disclaimer: This document synthesizes the currently available toxicological information on **Daucol**. It is important to note that most of the data presented is derived from studies on *Daucus carota* (carrot) seed essential oil, of which **Daucol** is a significant constituent. Toxicological data specific to isolated **Daucol** is limited. The information provided herein is intended for researchers, scientists, and drug development professionals and should be interpreted with consideration of its source.

## Executive Summary

**Daucol** is a bicyclic sesquiterpenoid alcohol found as a major component in the essential oil of *Daucus carota* seeds. While comprehensive toxicological data for purified **Daucol** is not readily available in the public domain, an assessment of its potential toxicological profile can be inferred from studies on carrot seed essential oil and the broader class of sesquiterpenes. This guide provides a summary of the available data on the acute, sub-chronic, and genotoxic potential of carrot seed oil, along with a discussion of the potential signaling pathways that **Daucol**, as a sesquiterpene, may modulate. All quantitative data is presented in structured tables, and relevant experimental workflows are visualized using diagrams.

## Chemical and Physical Properties

**Daucol**, with the chemical formula  $C_{15}H_{26}O_2$ , is a crystalline solid with a melting point of 115-116°C. It is soluble in alcohol and insoluble in water[1]. The concentration of **Daucol** in *Daucus carota* essential oil can vary significantly depending on the geographical origin and extraction method, with reported values ranging from approximately 5.94% to 18.60%[2].

## Toxicological Data

The majority of the toxicological data available relates to *Daucus carota* seed essential oil.

### Acute Toxicity

Acute toxicity studies on carrot seed essential oil suggest a low order of acute toxicity.

Table 1: Acute Toxicity of *Daucus carota* Seed Essential Oil

Test Substance	Species	Route	LD50	Reference
Carrot Seed Oil	Rabbit	Oral	> 5 g/kg	[3]

### Sub-acute and Sub-chronic Toxicity

No specific sub-acute or sub-chronic toxicity studies on isolated **Daucol** were identified.

### Dermal and Ocular Irritation and Sensitization

Carrot seed essential oil has been reported to be a slight skin irritant when undiluted and may cause skin sensitization[3].

Table 2: Dermal and Ocular Effects of *Daucus carota* Seed Essential Oil

Test Substance	Species	Observation	Reference
Carrot Seed Oil	Rabbit	Slightly irritating to skin (undiluted)	[3]
Carrot Seed Oil	Human	Not irritating or sensitizing at 4%	[3]

### Genotoxicity

No studies specifically investigating the genotoxicity of **Daucol** were found. However, the broader class of sesquiterpene lactones, to which **Daucol** is related, has been a subject of genotoxicity research. Some sesquiterpene lactones have shown mutagenic potential in

various in vitro and in vivo assays[4]. The genotoxicity of these compounds is thought to be related to mechanisms including oxidative DNA damage rather than direct DNA alkylation[4].

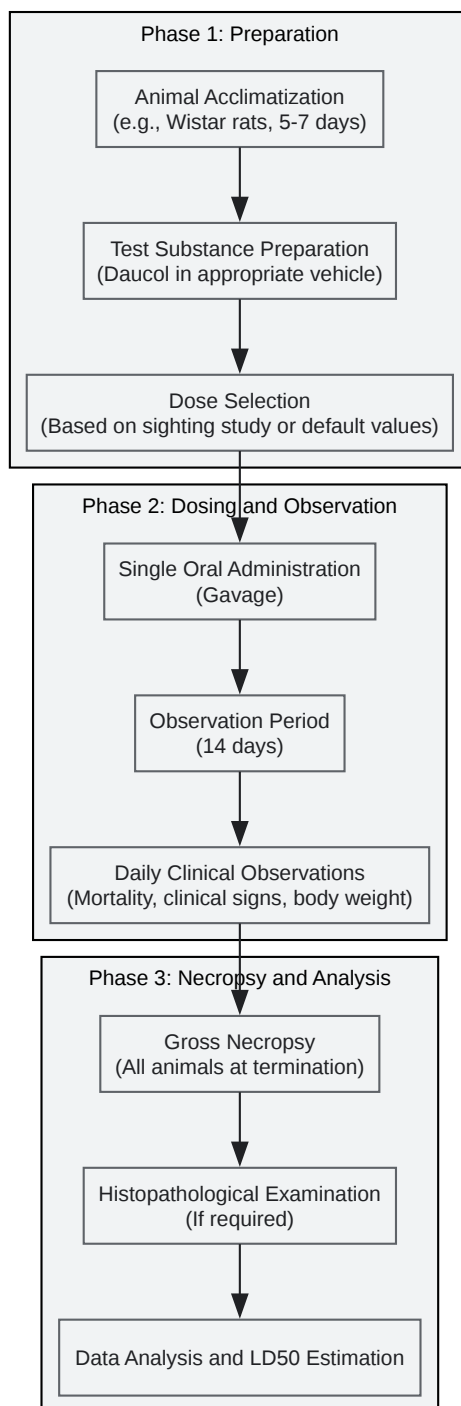
## Reproductive and Developmental Toxicity

There is a lack of specific data on the reproductive and developmental toxicity of **Daucol**. Some traditional uses of carrot seeds have been associated with anti-fertility effects in females[5]. Conversely, other studies on carrot seed extract have suggested a protective effect on spermatogenesis in male rats. The specific constituents responsible for these effects have not been definitively identified.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Daucol** are not available. The following represents a generalized workflow for an acute oral toxicity study based on OECD Guideline 423.

Generalized Workflow for Acute Oral Toxicity Study (OECD 423)

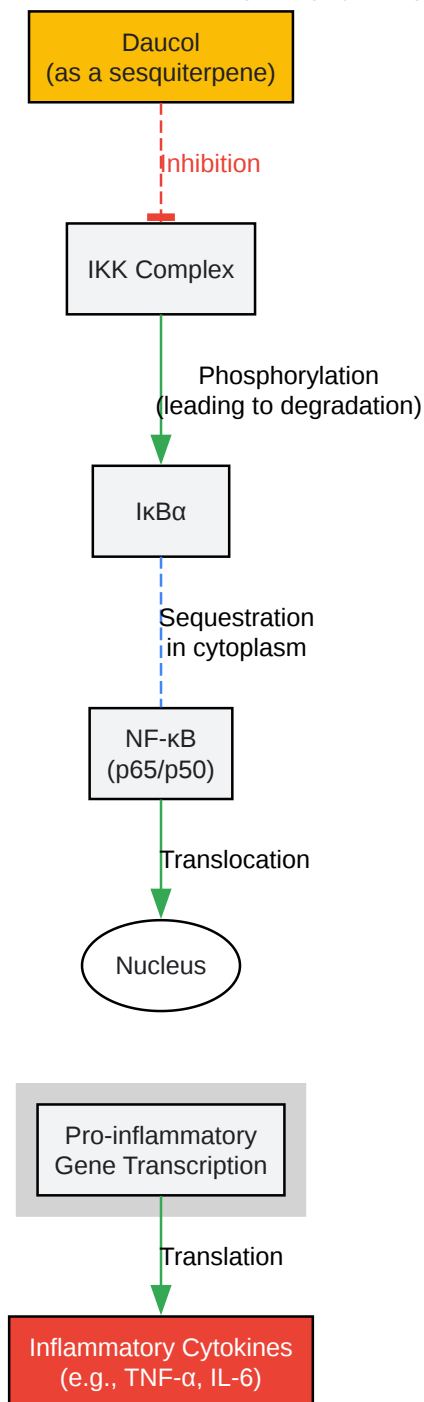
[Click to download full resolution via product page](#)**Figure 1.** Generalized workflow for an acute oral toxicity study.

## Potential Signaling Pathways

As a sesquiterpene, **Daucol** may interact with various cellular signaling pathways. Research on other sesquiterpenes has indicated modulation of pathways involved in inflammation and cancer.

## Inflammatory Signaling Pathways

Sesquiterpenes are known to modulate inflammatory responses, primarily through the inhibition of the NF- $\kappa$ B (Nuclear Factor-kappa B) signaling pathway. This pathway is a key regulator of the expression of pro-inflammatory cytokines.

Potential Modulation of NF- $\kappa$ B Signaling by Sesquiterpenes[Click to download full resolution via product page](#)

**Figure 2.** Potential modulation of the NF- $\kappa$ B signaling pathway by sesquiterpenes like **Daucol**.

## Cancer-Related Signaling Pathways

Several sesquiterpene lactones have been investigated for their anticancer properties and their ability to modulate signaling pathways critical for cancer cell survival and proliferation, such as the PI3K/Akt/mTOR and MAPK/ERK pathways[6].

## Conclusion and Future Directions

The available toxicological data for **Daucol** is sparse and largely inferred from studies on *Daucus carota* essential oil. While the essential oil appears to have low acute toxicity, the potential for skin sensitization exists. The toxicological properties of isolated **Daucol**, particularly concerning sub-chronic and chronic exposure, genotoxicity, and reproductive and developmental effects, remain to be elucidated.

Future research should focus on comprehensive toxicological evaluation of purified **Daucol** following standardized guidelines. This would include:

- Acute toxicity studies via multiple routes of exposure.
- Sub-chronic and chronic toxicity studies to determine the No-Observed-Adverse-Effect Level (NOAEL).
- A battery of genotoxicity assays (e.g., Ames test, in vitro and in vivo micronucleus assays).
- Reproductive and developmental toxicity studies to assess effects on fertility and embryonic development.
- Mechanistic studies to identify the specific signaling pathways modulated by **Daucol** and their relevance to any observed toxicity.

A thorough understanding of the toxicological profile of **Daucol** is essential for its safe use in any potential therapeutic or commercial applications.

### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. daucol, 887-08-1 [thegoodscentcompany.com]
- 2. miraclebotanicals.com [miraclebotanicals.com]
- 3. cosmetics.kalochem.shop [cosmetics.kalochem.shop]
- 4. Sesquiterpene lactones: adverse health effects and toxicity mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ijpsr.com [ijpsr.com]
- 6. Research advances in natural sesquiterpene lactones: overcoming cancer drug resistance through modulation of key signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Toxicological Profile of Daucol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200001#toxicological-profile-of-daucol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)